

Spectroscopic Profile of Methyl 4-vinylbenzoate: A Technical Guide

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Compound of Interest

Compound Name: **Methyl 4-vinylbenzoate**

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This technical guide provides an in-depth overview of the spectroscopic properties of **Methyl 4-vinylbenzoate**, a versatile organic compound utilized in various chemical syntheses. This document details the infrared (IR) and ultraviolet-visible (UV-Vis) spectroscopic data, experimental protocols for its synthesis and characterization, and a visual representation of its synthetic pathway.

Spectroscopic Data

The spectroscopic data for **Methyl 4-vinylbenzoate** is summarized below, providing key absorption features for its identification and characterization.

Infrared (IR) Spectroscopy

The infrared spectrum of **Methyl 4-vinylbenzoate** exhibits characteristic absorption bands corresponding to its principal functional groups. As an aromatic ester, it displays a strong carbonyl (C=O) stretching vibration and distinct absorptions related to the carbon-oxygen single bonds of the ester group. The presence of the vinyl group and the aromatic ring is also confirmed by specific stretching and bending vibrations.

Functional Group	Vibration Mode	Wavenumber (cm ⁻¹)	Intensity
C=O (Ester)	Stretch	1730 - 1715	Strong
C-O (Ester)	Asymmetric Stretch	1310 - 1250	Strong
C-O (Ester)	Symmetric Stretch	1130 - 1100	Strong
C=C (Aromatic)	Stretch	~1600, ~1585, ~1500, ~1450	Medium to Weak
=C-H (Vinyl)	Stretch	~3080	Medium
C-H (Aromatic)	Stretch	~3030	Medium
=C-H (Vinyl)	Out-of-plane bend	~990, ~910	Strong

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **Methyl 4-vinylbenzoate** is characterized by absorption bands originating from the electronic transitions within the aromatic ring and the conjugated system formed by the vinyl group and the benzene ring. The conjugation leads to a bathochromic (red) shift of the characteristic benzene absorption bands.

Solvent	λ _{max} (nm)	Molar Absorptivity (ε)
Ethanol	~254	Data not available

Experimental Protocols

Synthesis of Methyl 4-vinylbenzoate

A common and efficient method for the synthesis of **Methyl 4-vinylbenzoate** is the Fischer esterification of 4-vinylbenzoic acid with methanol, using a strong acid as a catalyst.^[1]

Materials:

- 4-Vinylbenzoic acid

- Methanol (reagent grade)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ethyl acetate
- Brine solution
- Magnesium sulfate (MgSO_4)

Procedure:

- 4-Vinylbenzoic acid (30 mmol, 4.44 g) is dissolved in methanol (120 mL) in a round-bottom flask.[\[1\]](#)
- Concentrated sulfuric acid (2 mL) is carefully added to the solution as a catalyst.[\[1\]](#)
- The reaction mixture is refluxed for 24 hours.[\[1\]](#)
- After cooling to room temperature, the volatile components are removed by evaporation.[\[1\]](#)
- The residue is diluted with water and the product is extracted with ethyl acetate.[\[1\]](#)
- The combined organic phases are washed with brine and water, and then dried over magnesium sulfate.[\[1\]](#)
- The solvent is removed by evaporation to yield the final product, **Methyl 4-vinylbenzoate**.[\[1\]](#)

Spectroscopic Analysis

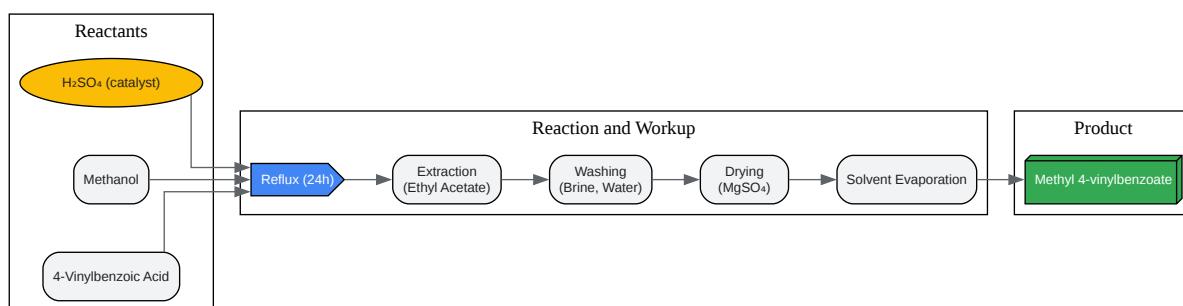
Infrared (IR) Spectroscopy: A sample of **Methyl 4-vinylbenzoate** is prepared, typically as a thin film on a salt plate (e.g., NaCl or KBr) or as a solution in a suitable solvent (e.g., chloroform). The spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1} .

Ultraviolet-Visible (UV-Vis) Spectroscopy: A dilute solution of **Methyl 4-vinylbenzoate** is prepared in a UV-transparent solvent, such as ethanol or hexane. The UV-Vis spectrum is recorded using a dual-beam spectrophotometer, with the pure solvent used as a reference. The

absorbance is measured over a wavelength range of approximately 200-400 nm to determine the absorption maxima (λ_{max}).^[1]

Visualized Workflow: Synthesis of Methyl 4-vinylbenzoate

The following diagram illustrates the key steps in the synthesis of **Methyl 4-vinylbenzoate** from 4-vinylbenzoic acid.



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Caption: Synthesis of **Methyl 4-vinylbenzoate**.

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References

- 1. rsc.org [rsc.org]

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